

Physical properties of 3-Methylpyridazine boiling point and density

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Compound of Interest

Compound Name: 3-Methylpyridazine

Cat. No.: B156695

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A Technical Guide to the Physical Properties of 3-Methylpyridazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Methylpyridazine**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. This document summarizes essential quantitative data, outlines detailed experimental protocols for property determination, and presents a logical workflow for the physical characterization of such compounds.

Core Physical Properties of 3-Methylpyridazine

3-Methylpyridazine (CAS No: 1632-76-4), with the molecular formula $C_5H_6N_2$, is a derivative of pyridazine. Its physical characteristics are crucial for its handling, reaction setup, and application in various scientific fields. The boiling point and density are fundamental properties that inform purification methods, solvent selection, and reaction condition optimization.

Data Presentation: Quantitative Physical Properties

The boiling point and density of **3-Methylpyridazine** have been determined and reported in various chemical literature and databases. The following table summarizes these key physical constants.

Physical Property	Value	Conditions	Source(s)
Boiling Point	214 - 215 °C	At atmospheric pressure	[1] [2] [3]
214 °C	(lit.)	[4] [5]	
Density	1.031 g/mL	at 25 °C (lit.)	[4] [5]
1.05 g/mL	Not specified	[2]	

Experimental Protocols

Accurate determination of physical properties is paramount for the reliable use of chemical compounds in research and development. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid organic compound such as **3-Methylpyridazine**.

Determination of Boiling Point: The Siwoloboff Method

For determining the boiling point of small quantities of a liquid, the Siwoloboff method is a widely accepted and accurate technique.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. In this micro-method, this is observed as the point where a continuous stream of bubbles ceases to emerge from a capillary tube immersed in the heated liquid, and the liquid begins to be drawn into the capillary upon cooling.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer (-10 to 250 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)

- Rubber band or wire for attachment

Procedure:

- A small amount (a few milliliters) of **3-Methylpyridazine** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed inside the test tube with its open end downwards.
- The test tube is securely attached to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is parallel to the bottom of the test tube.
- The entire assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or paraffin oil), ensuring the sample is fully immersed.
- The Thiele tube is gently heated at its side arm. This design allows for the uniform circulation of the heating liquid via convection currents.
- As the temperature rises, air trapped in the capillary tube will expand and escape as bubbles.
- When the boiling point of the **3-Methylpyridazine** is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- At this point, the heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.

Determination of Density: The Pycnometer Method

The density of a liquid can be determined with high precision using a pycnometer, a glass flask with a specific, accurately known volume.

Principle: Density is defined as the mass of a substance per unit volume. The pycnometer method involves determining the mass of the liquid that exactly fills the known volume of the pycnometer at a specific temperature.

Apparatus:

- Pycnometer (with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Distilled water
- Acetone or other volatile solvent for cleaning and drying

Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely.
- The mass of the empty, dry pycnometer (m_1) is accurately measured using an analytical balance.
- The pycnometer is then filled with distilled water of a known temperature (e.g., 25 °C). The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped off. The pycnometer is placed in a constant temperature water bath to ensure the water reaches thermal equilibrium.
- The mass of the pycnometer filled with distilled water (m_2) is measured.
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with **3-Methylpyridazine**, and the same procedure of bringing it to the target temperature in the water bath and wiping off the excess liquid is followed.
- The mass of the pycnometer filled with **3-Methylpyridazine** (m_3) is measured.
- The density of the **3-Methylpyridazine** (ρ_{sample}) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

where ρ_{water} is the known density of water at the experimental temperature.

Workflow and Characterization Logic

The process of characterizing the physical properties of a compound like **3-Methylpyridazine** follows a logical sequence to ensure data accuracy and purity assessment.

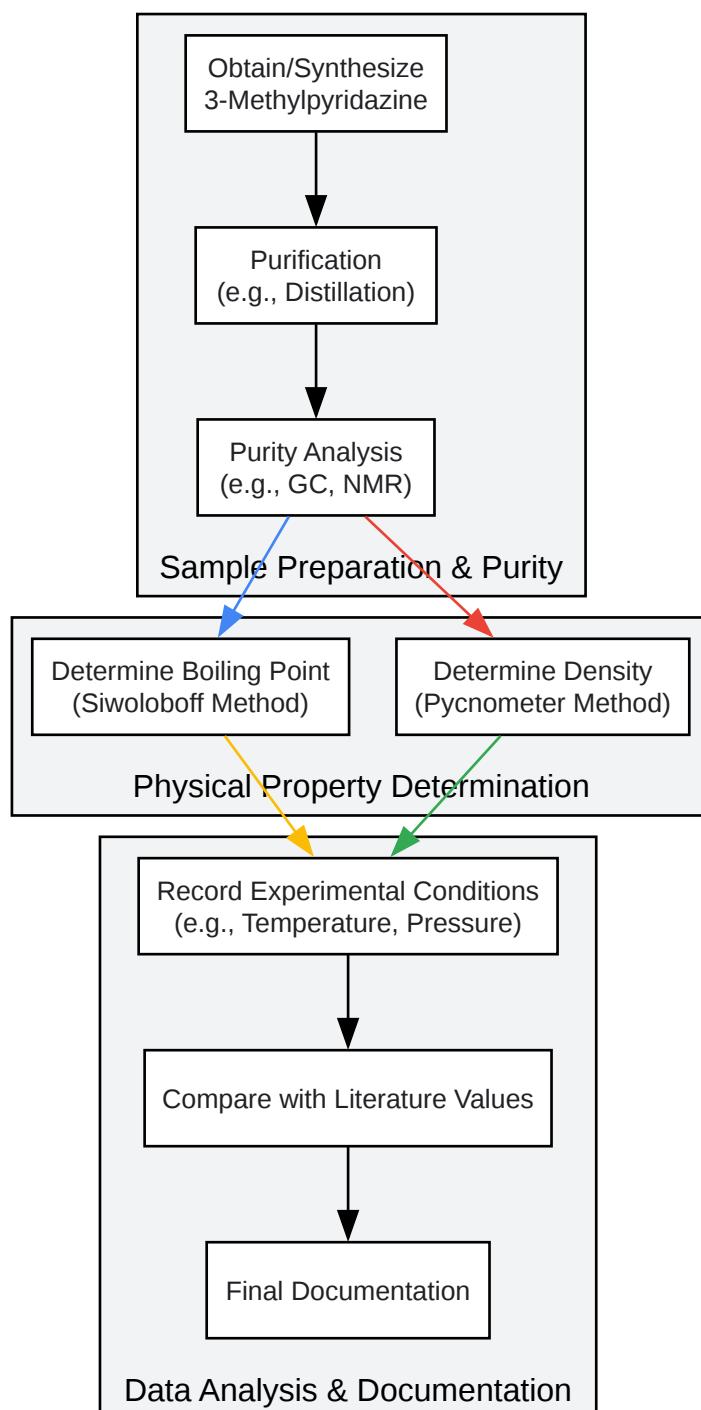


Figure 1: Logical Workflow for Physical Property Characterization

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Figure 1: Logical Workflow for Physical Property Characterization

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- To cite this document: BenchChem. [Physical properties of 3-Methylpyridazine boiling point and density]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b156695#physical-properties-of-3-methylpyridazine-boiling-point-and-density>

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